

Application Note: Gas Chromatography Analysis of 2,2,5,5-Tetramethylheptane

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Compound of Interest

Compound Name: 2,2,5,5-Tetramethylheptane

Cat. No.: B15457728

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Introduction

2,2,5,5-Tetramethylheptane is a highly branched alkane with the molecular formula $C_{11}H_{24}$ and a molecular weight of 156.31 g/mol [1][2]. As a member of the branched alkane family, its analysis is relevant in various fields, including petroleum and fuel analysis, environmental monitoring, and as a potential biomarker in geochemical studies. Gas chromatography (GC) is the ideal analytical technique for the separation and quantification of volatile and semi-volatile compounds like **2,2,5,5-Tetramethylheptane**. This application note outlines a detailed protocol for the analysis of **2,2,5,5-Tetramethylheptane** using Gas Chromatography coupled with Mass Spectrometry (GC-MS), a powerful technique for both separation and identification.

Challenges in Branched Alkane Analysis

The analysis of branched alkanes by GC-MS can present unique challenges. Highly branched structures may have lower molecular ion signals in the mass spectrum, and in some cases, the molecular ion may be absent[3]. Fragmentation patterns are dominated by the formation of stable carbocations resulting from cleavage at the branching points[3]. This preferential fragmentation can be used to distinguish between different isomers. For complex mixtures, achieving baseline separation of all isomers can be challenging and may require high-resolution capillary columns and optimized temperature programs.

Analytical Approach

A common approach for the analysis of branched alkanes involves the use of a non-polar capillary column, such as one with a 5% phenyl-methylpolysiloxane stationary phase (e.g., HP-5 or equivalent). This type of column separates compounds primarily based on their boiling points and, to a lesser extent, their interaction with the stationary phase. Helium is typically used as the carrier gas due to its inertness and efficiency. Detection by mass spectrometry allows for positive identification based on the fragmentation pattern of the molecule.

Experimental Protocol

This protocol provides a general procedure for the GC-MS analysis of **2,2,5,5-Tetramethylheptane**. Instrument conditions can be optimized to suit specific laboratory setups and analytical goals.

1. Sample Preparation

- **Standard Preparation:** Prepare a stock solution of **2,2,5,5-Tetramethylheptane** (CAS: 61868-47-1) at a concentration of 1000 µg/mL in a volatile, high-purity solvent such as hexane or pentane.
- **Working Standards:** Prepare a series of working standards by serial dilution of the stock solution to create a calibration curve (e.g., 1, 5, 10, 25, 50, and 100 µg/mL).
- **Sample Extraction (if applicable):** For complex matrices, a liquid-liquid extraction or solid-phase extraction (SPE) may be necessary to isolate the alkane fraction.

2. GC-MS Instrumentation and Conditions

- **Gas Chromatograph:** Agilent 6890N or equivalent.
- **Mass Spectrometer:** Agilent 5973N Mass Selective Detector or equivalent.
- **GC Column:** HP-5ms fused silica capillary column (30 m x 0.25 mm i.d., 0.25 µm film thickness).
- **Carrier Gas:** Helium at a constant flow rate of 1.0 mL/min.
- **Injector:** Split/splitless injector operated in splitless mode for trace analysis or split mode (e.g., 50:1 split ratio) for higher concentrations.

- Injector Temperature: 250°C.
- Oven Temperature Program:
 - Initial temperature: 50°C, hold for 2 minutes.
 - Ramp 1: Increase to 150°C at a rate of 10°C/min.
 - Ramp 2: Increase to 280°C at a rate of 20°C/min, hold for 5 minutes.
- MS Transfer Line Temperature: 280°C.
- Ion Source Temperature: 230°C.
- Quadrupole Temperature: 150°C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Range: m/z 40-300.
- Solvent Delay: 3 minutes.

3. Data Acquisition and Analysis

- Acquire data in full scan mode to obtain mass spectra for compound identification.
- For quantitative analysis, selected ion monitoring (SIM) can be used to improve sensitivity and selectivity. Characteristic ions for **2,2,5,5-Tetramethylheptane** should be chosen based on its mass spectrum.
- Integrate the peak corresponding to **2,2,5,5-Tetramethylheptane** and use the calibration curve to determine the concentration in unknown samples.

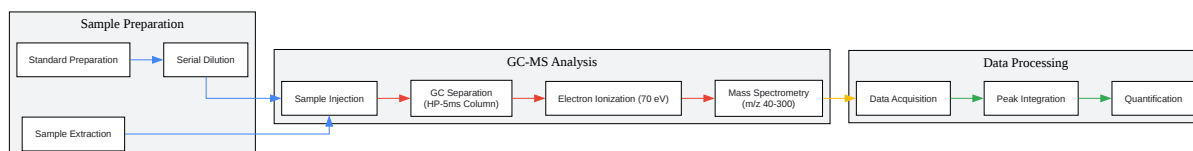
Data Presentation

Table 1: Representative Quantitative Data for **2,2,5,5-Tetramethylheptane** Analysis

Concentration (µg/mL)	Peak Area (Arbitrary Units)	Retention Time (min)
1	15,234	10.45
5	78,912	10.45
10	155,678	10.45
25	390,123	10.45
50	785,432	10.45
100	1,560,890	10.45

Note: The data presented in this table is representative and intended for illustrative purposes. Actual results may vary depending on the instrument and experimental conditions.

Mandatory Visualization



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Caption: Experimental workflow for the GC-MS analysis of **2,2,5,5-Tetramethylheptane**.

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